

Sulfo-Cyanine5 NHS Ester: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Sulfo-Cyanine5 NHS ester

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This technical guide provides an in-depth overview of the chemical and spectral properties of Sulfo-Cyanine5 (Sulfo-Cy5) N-hydroxysuccinimide (NHS) ester, a widely utilized fluorescent dye in biological research and drug development. This document, tailored for researchers, scientists, and drug development professionals, details the dye's structure, key quantitative data, and a comprehensive protocol for its application in protein labeling.

Core Chemical and Physical Properties

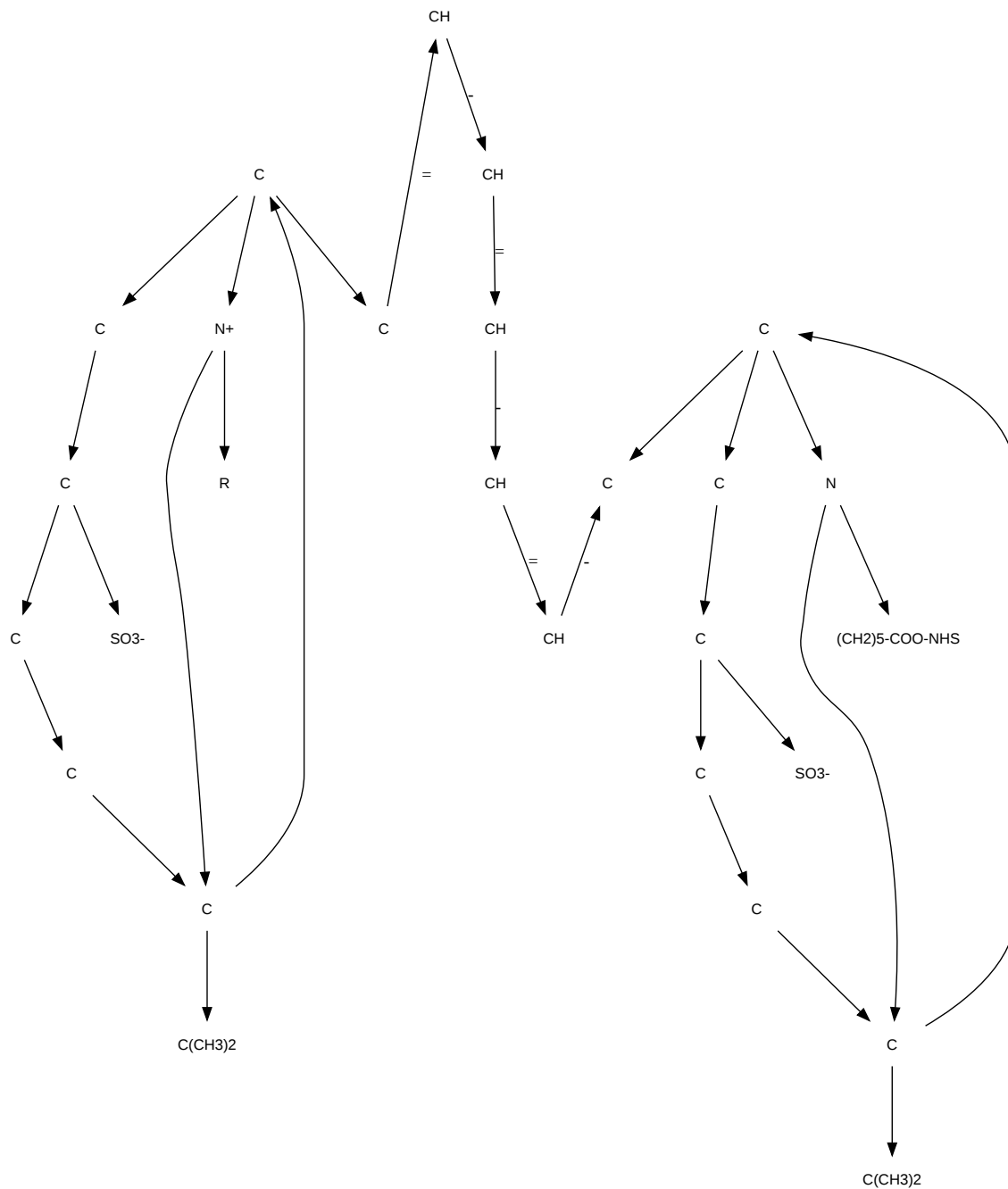
Sulfo-Cyanine5 NHS ester is a water-soluble, amine-reactive fluorescent dye belonging to the cyanine family. Its key characteristics are summarized in the table below, providing a quick reference for experimental planning and execution. The presence of sulfonate groups enhances its water solubility, making it particularly suitable for labeling sensitive biomolecules in aqueous environments without the need for organic co-solvents.^[1]

Property	Value	Reference(s)
Molecular Formula	C ₃₆ H ₄₀ N ₃ NaO ₁₀ S ₂	[2][3]
Molecular Weight	~761.8 g/mol	[2]
Appearance	Dark blue powder	[1]
Solubility	Good in water, DMSO, and DMF	[1]
Excitation Maximum (λ _{ex})	~646 nm	[4][5]
Emission Maximum (λ _{em})	~662 nm	[4][5]
Molar Extinction Coefficient (ε)	~271,000 cm ⁻¹ M ⁻¹	[4][5]
Fluorescence Quantum Yield (Φ)	~0.28	[4]
Purity	>95%	[6]
Storage Conditions	Store at -20°C, protected from light and moisture	[5]

Chemical Structure

The chemical structure of **Sulfo-Cyanine5 NHS ester** features a polymethine chain connecting two indolenine rings, which are substituted with sulfonate groups to confer water solubility. The N-hydroxysuccinimide ester group provides reactivity towards primary amines, enabling covalent labeling of proteins and other biomolecules.

Chemical Structure of Sulfo-Cyanine5 NHS ester



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Caption: Chemical structure of **Sulfo-Cyanine5 NHS ester**.

Experimental Protocol: Protein Labeling

The following protocol provides a detailed methodology for the covalent labeling of proteins with **Sulfo-Cyanine5 NHS ester**. This procedure is optimized for antibodies but can be adapted for other proteins.

1. Reagent Preparation:

- Protein Solution:
 - Dissolve the protein in an amine-free buffer (e.g., 0.1 M sodium bicarbonate, pH 8.3-9.0) at a concentration of 2-10 mg/mL.[\[2\]](#)[\[4\]](#)
 - If the protein is in a buffer containing primary amines (e.g., Tris or glycine), it must be dialyzed against the labeling buffer before use.[\[4\]](#)
- Dye Stock Solution:
 - Immediately before use, dissolve the **Sulfo-Cyanine5 NHS ester** in anhydrous dimethyl sulfoxide (DMSO) or dimethylformamide (DMF) to a concentration of 10 mg/mL.[\[4\]](#)

2. Labeling Reaction:

- Molar Ratio: A starting molar excess of 10:1 (dye:protein) is recommended. This ratio may need to be optimized for different proteins.[\[2\]](#)[\[4\]](#)
- Procedure:
 - Add the calculated volume of the dye stock solution to the protein solution.
 - Mix gently and incubate for 60 minutes at room temperature, protected from light.[\[2\]](#)[\[4\]](#)

3. Purification of the Conjugate:

- Remove unreacted dye using a desalting column (e.g., Sephadex G-25) or through dialysis.[\[2\]](#)[\[4\]](#)
- Equilibrate the column with an appropriate buffer (e.g., PBS, pH 7.2-7.4).[\[4\]](#)

- Apply the reaction mixture to the column and collect the fractions. The first colored band to elute will be the labeled protein.[4]

4. Characterization of the Conjugate (Degree of Labeling):

- Measurement: Measure the absorbance of the purified conjugate at 280 nm (A_{280}) and ~ 646 nm ($A_{\max}$).[2]
- Calculation: The Degree of Labeling (DOL), which represents the average number of dye molecules per protein molecule, can be calculated using the following formula:

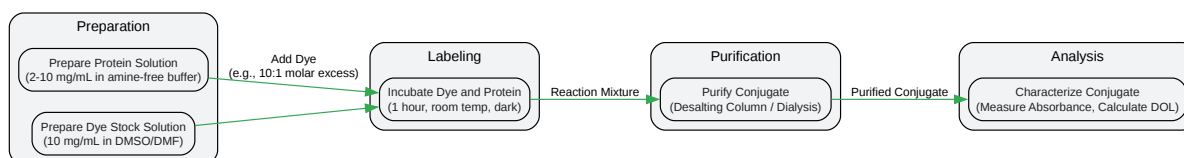
$$\text{DOL} = (A_{\max} \times \epsilon_{\text{protein}}) / [(A_{280} - (A_{\max} \times \text{CF})) \times \epsilon_{\text{dye}}]$$

Where:

- $A_{\max}$ = Absorbance of the conjugate at the $\lambda_{\max}$ of the dye.
- A_{280} = Absorbance of the conjugate at 280 nm.
- $\epsilon_{\text{protein}}$ = Molar extinction coefficient of the protein at 280 nm (e.g., 210,000 $\text{M}^{-1}\text{cm}^{-1}$ for IgG).
- ϵ_{dye} = Molar extinction coefficient of Sulfo-Cy5 at its $\lambda_{\max}$ ($\sim 271,000 \text{ M}^{-1}\text{cm}^{-1}$).[4]
- CF = Correction factor (A_{280} of the free dye / $A_{\max}$ of the free dye). The correction factor for Sulfo-Cyanine5 is approximately 0.04.[4]

Experimental Workflow

The following diagram illustrates the key stages of the protein labeling and purification process.



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